

Comprehensive Disposal Guide: 5-Hydroxypentanoic Acid Methyl Ester-d4

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Compound of Interest

Compound Name: 5-Hydroxypentanoic Acid Methyl Ester-d4
Cat. No.: B13841250

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Executive Summary & Immediate Action

5-Hydroxypentanoic Acid Methyl Ester-d4 is a stable, deuterated internal standard used primarily in mass spectrometry. While it is not radioactive, it is a chemical hazard classified as a combustible liquid and irritant.

Core Disposal Directive: Do NOT dispose of this compound down the drain. It must be segregated into Non-Halogenated Organic Waste streams.

Quick Reference	Details
Waste Stream	Non-Halogenated Organic Solvents
RCRA Status	Not P/U Listed; Potentially D001 (Ignitable) if mixed
Flash Point	~65°C (149°F) - Combustible
Radioactivity	None (Stable Isotope)
Incompatibility	Strong Oxidizers, Strong Acids, Strong Bases

Chemical Profile & Hazard Identification

To ensure safe disposal, one must understand the chemical nature of the substance. The "d4" designation indicates stable isotopic labeling (Deuterium), which does not alter the chemical handling requirements compared to the non-labeled parent, Methyl 5-hydroxypentanoate.

Physicochemical Properties

Data extrapolated from non-deuterated parent (CAS 14273-92-8) due to isotopic similarity.

Property	Value	Implication for Disposal
Physical State	Colorless Liquid	Requires liquid waste containment.
Flash Point	~65°C (149°F)	Combustible (Class IIIA). High enough to avoid strict "Flammable" (Class I) rating, but still a fire hazard.
Water Solubility	Moderate	Do not assume it is safe for aqueous waste streams.
Reactivity	Ester functionality	Susceptible to hydrolysis. Avoid mixing with concentrated bases in waste drums to prevent exothermic reactions.

Expert Insight: The "Deuterium Myth"

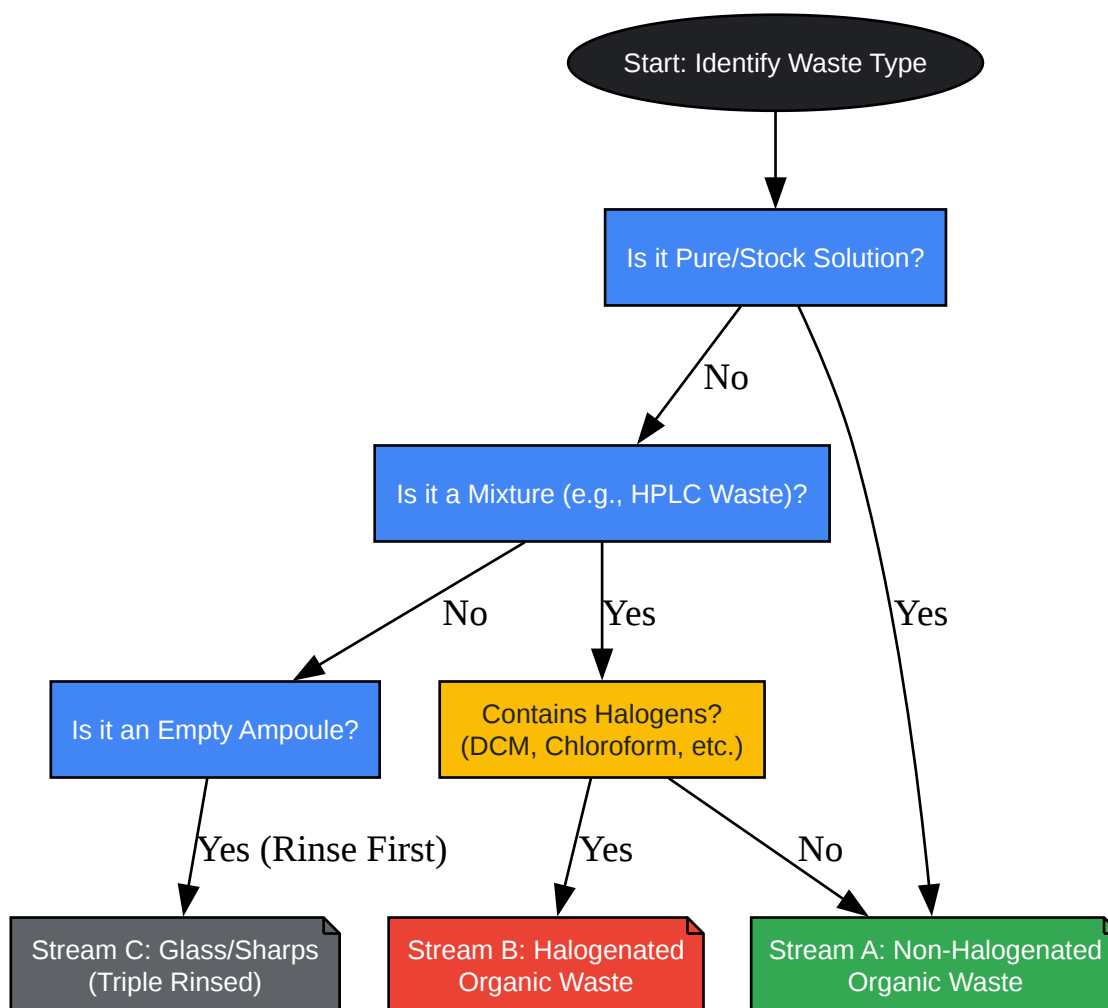
Clarification: A common misconception in laboratory safety is treating deuterated compounds as radioactive waste.

- Fact: Deuterium (²H) is a stable isotope.
- Protocol: Treat **5-Hydroxypentanoic Acid Methyl Ester-d4** strictly as chemical waste. Segregating it into radioactive waste streams is a costly compliance error.

Waste Segregation & Decision Logic

Proper segregation is the first line of defense against laboratory accidents. Use the following logic flow to determine the correct disposal path for your specific situation.

Waste Stream Decision Tree



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Figure 1: Logical decision tree for segregating **5-Hydroxypentanoic Acid Methyl Ester-d4** waste.

Detailed Disposal Protocols

Protocol A: Disposal of Expired or Unused Stock

Scenario: You have a vial of pure standard or a stock solution in methanol/acetonitrile that is no longer needed.

- Preparation:
 - Don PPE: Nitrile gloves, safety glasses, and flame-resistant lab coat.
 - Ensure the waste container is labeled "Non-Halogenated Organic Waste."
- Transfer:
 - Decant the liquid directly into the waste container.
 - Critical Step: Do not wash the vial in the sink.
- Rinsing:
 - Rinse the original vial with a small volume of a compatible solvent (e.g., acetone or methanol).
 - Decant the rinsate into the same organic waste container.
 - Repeat this "triple rinse" procedure to declassify the glass container as hazardous waste [1].

Protocol B: Disposal of HPLC/LC-MS Effluent

Scenario: The compound is part of a mobile phase mixture post-analysis.

- Assessment:
 - Check the mobile phase composition.
 - If the mobile phase contains Non-Halogenated solvents (Methanol, Acetonitrile, Water, Formic Acid): Dispose in Non-Halogenated Waste.
 - If the mobile phase contains Halogenated solvents (unlikely for this specific ester, but possible): Dispose in Halogenated Waste.

- Buffering:
 - If the effluent is acidic (common in LC-MS), ensure the waste container is compatible (HDPE or glass). Avoid metal containers.

Protocol C: Spill Cleanup Procedures

Scenario: Accidental release on the benchtop.

- Isolate: Remove ignition sources immediately. Although the flash point is 65°C, vapors can still accumulate.
- Absorb: Use an inert absorbent material (vermiculite, sand, or commercial organic spill pads).
 - Do not use paper towels for large spills, as this increases surface area and flammability.
- Collect: Scoop absorbed material into a sealable bag or jar.
- Label: Tag as "Debris contaminated with Combustible Organic Esters."
- Disposal: Place in the solid hazardous waste stream.

Regulatory Compliance & Storage

RCRA Considerations (USA)

Under the Resource Conservation and Recovery Act (RCRA):

- Classification: This compound is not explicitly P-listed or U-listed.
- Characteristic Waste: If mixed with solvents like Methanol or Acetonitrile, the mixture is D001 (Ignitable).
- Best Practice: Even if the pure substance (FP > 60°C) technically escapes the D001 strict definition, laboratory safety standards dictate managing it as ignitable waste to avoid ambiguity and ensure safety during incineration [2].

Storage Prior to Disposal

- Temperature: Store at 2-8°C (refrigerated) to prevent degradation/hydrolysis.
- Container: Keep container tightly closed and upright.
- Segregation: Store away from oxidizers (e.g., Nitric acid, Peroxides) to prevent violent oxidation reactions.

References

- United States Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Orientation Manual 2014: Container Rinsing Guidelines. [[Link](#)]
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. [[Link](#)]
- National Research Council. Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. Washington, DC: The National Academies Press. [[Link](#)]
- PubChem. Methyl 5-hydroxypentanoate (Compound Summary). National Library of Medicine. [[Link](#)]
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